

# Veratrole: A Key Component in the Modern Fragrance Industry: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Veratrole**, also known as 1,2-dimethoxybenzene, is a versatile aromatic organic compound with the chemical formula C<sub>8</sub>H<sub>10</sub>O<sub>2</sub>.[1][2] It is a colorless liquid at room temperature with a characteristic sweet, warm, and vanilla-like aroma, often with woody and powdery nuances.[1] While it occurs naturally in small amounts in certain plants, it is primarily synthesized for industrial applications.[1] In the fragrance industry, **veratrole** serves as a crucial ingredient, valued for its ability to enhance and add complexity to a wide range of scent profiles, particularly vanilla and floral accords.[1][3][4] Its high chemical stability also makes it a reliable component in various product formulations.[1]

These application notes provide a comprehensive overview of the utilization of **veratrole** in the fragrance industry, including its physicochemical properties, olfactory characteristics, and applications. Detailed experimental protocols for its synthesis and analysis are also presented to support research and development activities.

# **Physicochemical and Olfactory Properties**

A summary of the key physicochemical and olfactory properties of **veratrole** is presented in the table below. This data is essential for formulators to understand its behavior in different



#### fragrance matrices.

Property	Value	Reference
Chemical Name	1,2-Dimethoxybenzene	[1][2]
Synonyms	Veratrole, Pyrocatechol dimethyl ether	[2]
CAS Number	91-16-7	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	[2]
Molecular Weight	138.16 g/mol	[2]
Appearance	Colorless liquid	[3]
Odor Profile	Sweet, vanilla-like, warm, woody, powdery	[1]
Melting Point	22-23 °C	[5]
Boiling Point	206-207 °C	[5]
Flash Point	87 °C	[5]
Solubility	Soluble in alcohol and ether; slightly soluble in water	[6]
Purity (typical)	≥99%	[7]

# **Applications in Fragrance Formulations**

**Veratrole** is a versatile ingredient used across various fragrance applications to achieve specific olfactory effects. Its primary functions include enhancing sweetness, adding warmth and depth, and acting as a fixative.

# **Role in Fragrance Accords**

**Veratrole**'s unique scent profile makes it a valuable component in the creation of various fragrance accords:

# Methodological & Application

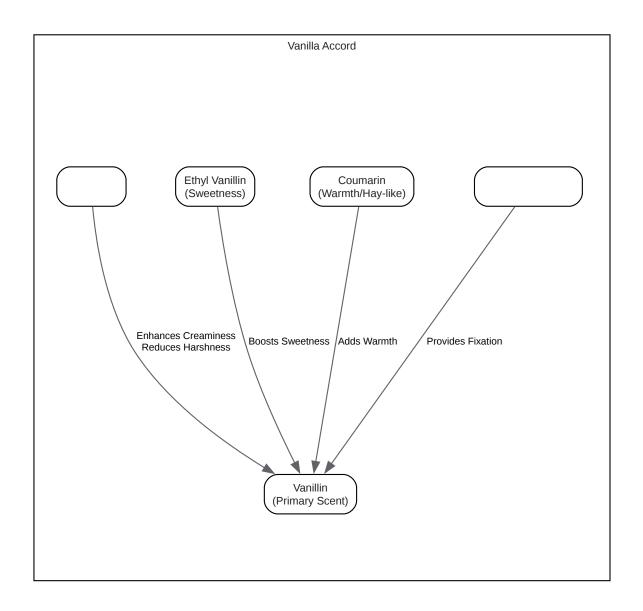




- Vanilla Accords: **Veratrole** is frequently used to enhance and support vanillin, the primary component of vanilla fragrance.[1] It imparts a creamy, rich, and more natural character to synthetic vanilla blends, reducing any harshness or sharpness.[1]
- Floral Accords: In floral fragrances, particularly white florals like jasmine and tuberose, **veratrole** adds warmth, smoothness, and roundness.[1] It can be used in small doses to enrich the floral profile without overpowering the primary notes.[1]
- Gourmand & Oriental Fragrances: Its sweet and warm characteristics make it an excellent ingredient in gourmand and oriental fine fragrances, contributing to their rich and complex scent profiles.[1]

The following diagram illustrates the role of **veratrole** in building a vanilla fragrance accord.





Click to download full resolution via product page

Veratrole's role in a vanilla accord.

# **Use Levels in Different Product Categories**



The concentration of a fragrance in a finished product varies depending on the product type. The table below provides an overview of typical fragrance oil concentrations in various consumer products. **Veratrole** would be a component within these fragrance oils.

Product Category	Typical Fragrance Oil Concentration (%)
Extrait de Parfum / Perfume	20 - 35%
Eau de Parfum (EDP)	15 - 20%[8]
Eau de Toilette (EDT)	5 - 15%[8]
Eau de Cologne (EDC)	2 - 5%
Scented Candles	Varies, can be significant
Cosmetic Lotions & Creams	~0.2 - 1%
Shampoos & Hair Sprays	~0.2 - 1%
Deodorant Sprays	~0.2 - 1%
Deodorant Sticks	~1 - 3%

# Experimental Protocols Synthesis of Veratrole from Catechol

**Veratrole** is commonly synthesized via the methylation of catechol using dimethyl carbonate. [9][10] The following protocol is a generalized procedure based on methodologies described in the literature.

#### Materials:

- Catechol
- · Dimethyl carbonate
- Benzyltrimethylammonium chloride (catalyst)
- Aqueous sodium hydroxide (or other suitable base)



- Deionized water
- Organic solvent (e.g., toluene, dichloromethane) for extraction
- Anhydrous magnesium sulfate or sodium sulfate (drying agent)

#### Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

#### Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a reflux condenser, a
  dropping funnel, and a magnetic stirrer, add catechol and an aqueous solution.
- Addition of Reagents: While stirring, add dimethyl carbonate and the catalyst (benzyltrimethylammonium chloride).
- pH Adjustment: Begin dropwise addition of an aqueous base (e.g., sodium hydroxide) to maintain the reaction mixture's pH between 8 and 9.
- Temperature Gradient: Gradually increase the temperature of the reaction mixture to 100°C over several hours.
- Reflux: Maintain the reaction at reflux for a specified period to ensure complete reaction.



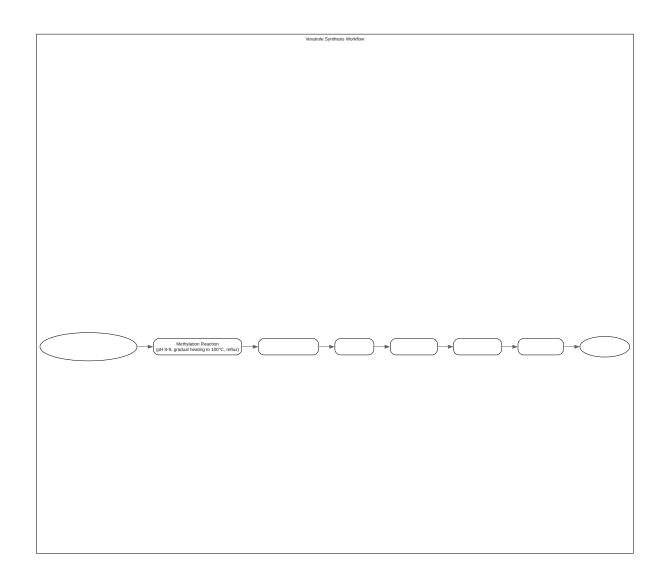




- Work-up: After cooling, transfer the reaction mixture to a separatory funnel. The layers will separate.
- Extraction: Extract the aqueous layer with an organic solvent. Combine the organic layers.
- Washing: Wash the combined organic layers with water and then with a brine solution.
- Drying: Dry the organic layer over an anhydrous drying agent.
- Solvent Removal: Remove the solvent using a rotary evaporator.
- Purification: The crude veratrole can be purified by vacuum distillation to yield a high-purity product.

The following diagram outlines the workflow for the synthesis of **veratrole**.





Click to download full resolution via product page

Workflow for the synthesis of **veratrole**.

# Quality Control and Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

# Methodological & Application





The purity and identity of **veratrole**, both as a raw material and within a fragrance concentrate, are critical for quality control. Gas chromatography-mass spectrometry (GC-MS) is the standard analytical technique for this purpose.

#### Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a flame ionization detector (FID) and a mass selective detector (MSD).
- Column: A non-polar or medium-polarity capillary column (e.g., HP-5ms, DB-5ms) is suitable.
- · Carrier Gas: Helium or Hydrogen.
- · Injection Mode: Split/splitless.
- Oven Temperature Program: A temperature gradient is used to separate the components of the fragrance mixture. A typical program might start at a low temperature (e.g., 50°C) and ramp up to a higher temperature (e.g., 250-300°C).
- MS Parameters: Electron ionization (EI) at 70 eV. The mass range scanned should encompass the molecular ion of veratrole (m/z 138) and its characteristic fragment ions.

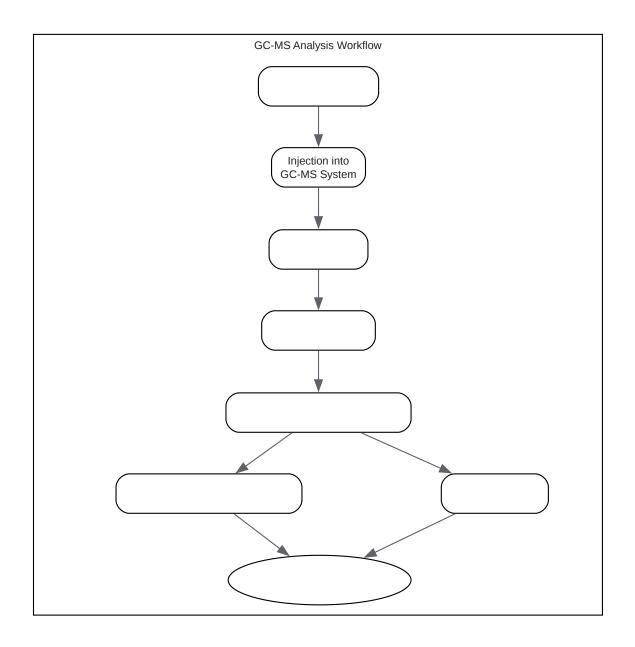
#### Protocol for Analysis of **Veratrole** in a Fragrance Concentrate:

- Standard Preparation: Prepare a stock solution of **veratrole** of known concentration in a suitable solvent (e.g., ethanol, dichloromethane). Create a series of calibration standards by diluting the stock solution.
- Sample Preparation: Dilute the fragrance concentrate in the same solvent used for the standards to bring the expected concentration of veratrole within the calibration range.
- GC-MS Analysis: Inject the prepared standards and samples into the GC-MS system.
- Data Analysis:
  - Identification: Identify the **veratrole** peak in the chromatogram based on its retention time and by comparing its mass spectrum to a reference spectrum (e.g., from the NIST library).
     The molecular ion (m/z 138) and key fragment ions should be present.



Quantification: Construct a calibration curve by plotting the peak area of **veratrole** against
the concentration for the prepared standards. Determine the concentration of **veratrole** in
the sample by interpolating its peak area on the calibration curve.

The logical flow for the GC-MS analysis is depicted in the diagram below.





Click to download full resolution via product page

Logical flow for GC-MS analysis.

### Conclusion

**Veratrole** is an indispensable component in the palette of the modern perfumer. Its ability to enhance and add sophistication to vanilla and floral fragrances, coupled with its excellent stability, ensures its continued importance in the fragrance industry. The protocols outlined in these application notes provide a framework for the synthesis and quality control of **veratrole**, enabling researchers and developers to effectively utilize this key fragrance ingredient in their formulations.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

# References

- 1. Veratrole In Fragrances: Boost Vanilla & Floral Notes [chemicalbull.com]
- 2. Veratrole | C8H10O2 | CID 7043 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- 4. nbinno.com [nbinno.com]
- 5. fishersci.com [fishersci.com]
- 6. echemi.com [echemi.com]
- 7. nbinno.com [nbinno.com]
- 8. twistedlily.com [twistedlily.com]
- 9. CN106518631B A kind of preparation method of veratrole Google Patents [patents.google.com]
- 10. CN106673968A Method of synthesizing veratrole Google Patents [patents.google.com]
- To cite this document: BenchChem. [Veratrole: A Key Component in the Modern Fragrance Industry: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b1683551#utilization-of-veratrole-as-a-key-component-in-the-fragrance-industry]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com